

Diethylene Glycol Diacetate (CAS 628-68-2): A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Diethylene glycol diacetate*

Cat. No.: *B166463*

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For researchers, scientists, and drug development professionals, this document provides a comprehensive technical overview of **Diethylene Glycol Diacetate** (CAS 628-68-2), covering its physicochemical properties, safety information, and known biological interactions. This guide aims to be a valuable resource for those utilizing or investigating this compound in their work.

Physicochemical Properties

Diethylene glycol diacetate is a colorless, odorless liquid. It is an organic compound belonging to the class of glycol diacetates and is characterized by its solvent capabilities.^[1] Key quantitative physicochemical properties are summarized in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C8H14O5	[1] [2] [3]
Molecular Weight	190.19 g/mol	[2] [4] [5]
Density	1.101 g/mL at 25 °C	[6] [7]
Boiling Point	250 °C	[8]
Melting Point	18-20 °C	[8]
Flash Point	>110 °C (>230 °F) - closed cup	[6] [9]
Refractive Index	n20/D 1.431	[6] [9]
Solubility	Soluble in water, alcohols, and many organic solvents.	[1]

Safety and Handling

Diethylene glycol diacetate is classified as a combustible liquid and can cause serious eye irritation.[\[6\]](#)[\[9\]](#) Appropriate personal protective equipment, including eye shields and gloves, should be worn when handling this chemical.

GHS Hazard Information:

Pictogram	GHS07 (Exclamation Mark)
Signal Word	Warning
Hazard Statements	H319: Causes serious eye irritation.
Precautionary Statements	P264, P280, P305+P351+P338, P337+P313

- P264: Wash hands thoroughly after handling.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

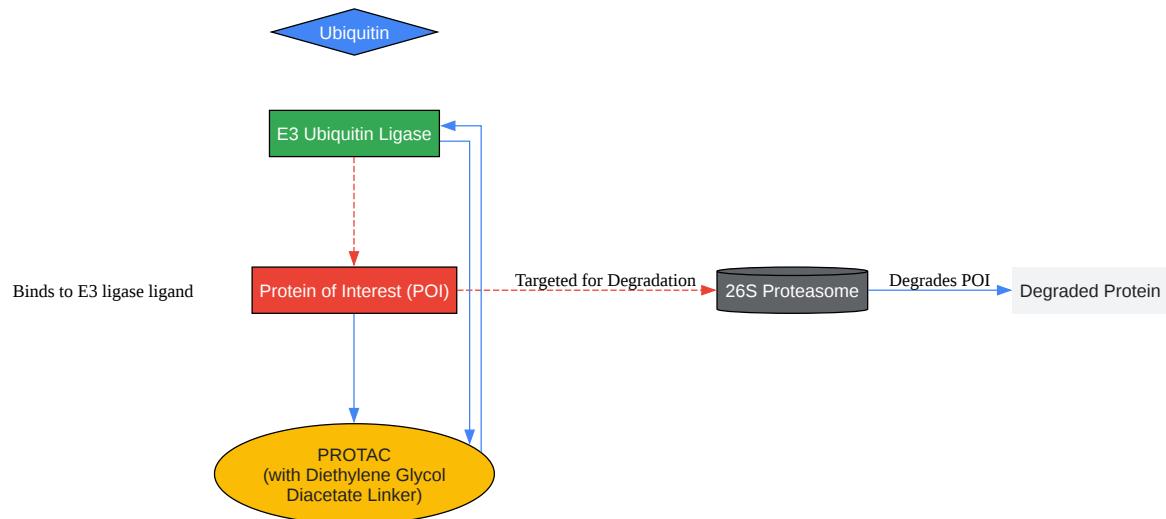
- P337+P313: If eye irritation persists: Get medical advice/attention.

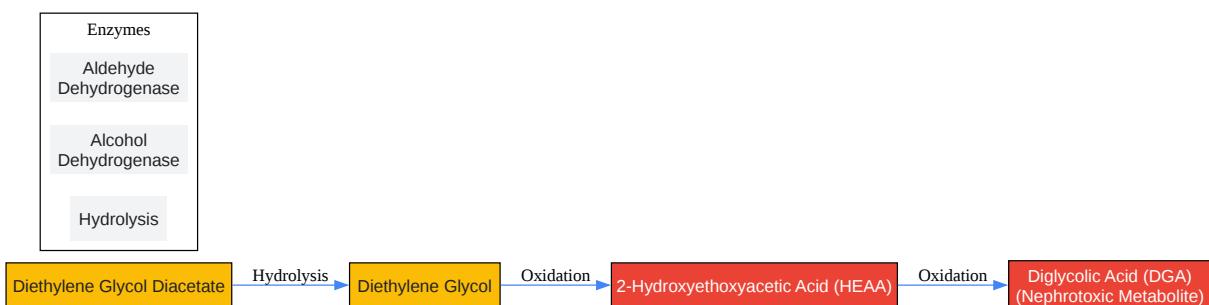
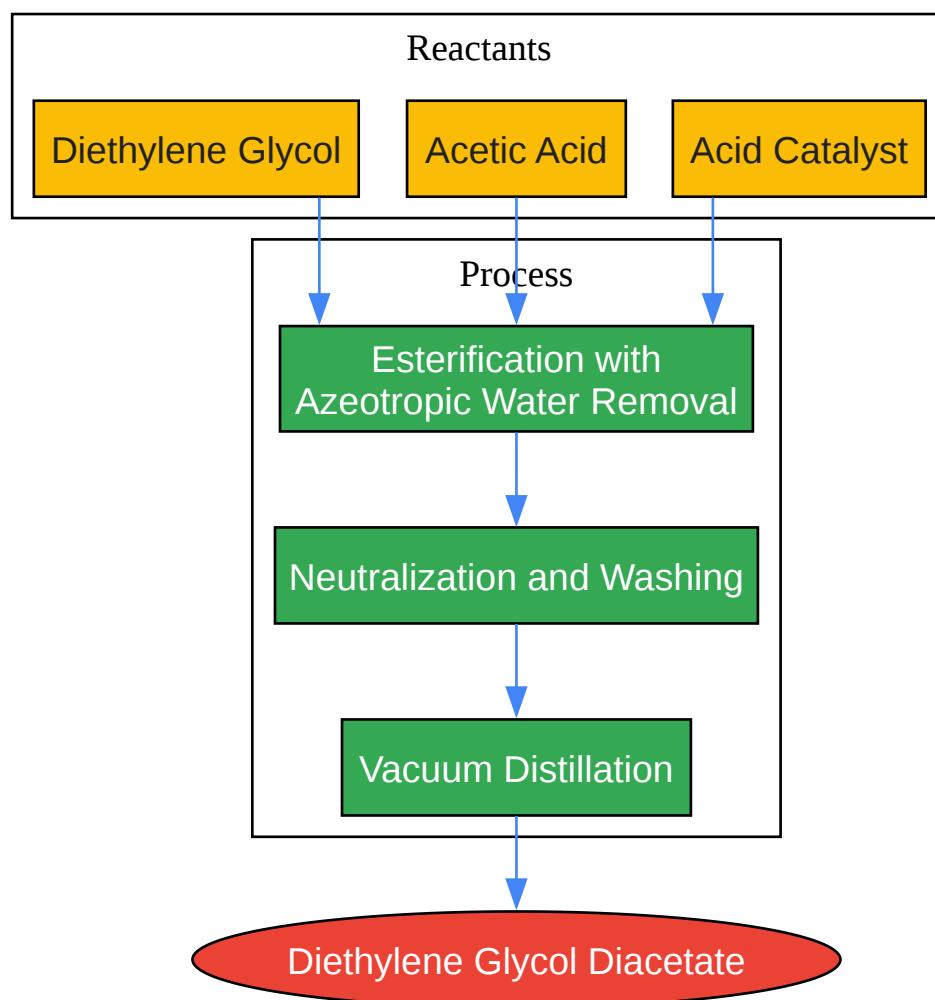
Applications in Research and Drug Development

Diethylene glycol diacetate serves as a versatile molecule in various research and industrial applications.

PROTAC Linker

A significant application of **diethylene glycol diacetate** in modern drug development is its use as a polyethylene glycol (PEG)-based linker in the synthesis of Proteolysis Targeting Chimeras (PROTACs).^{[4][10][11]} PROTACs are heterobifunctional molecules that recruit a target protein to an E3 ubiquitin ligase, leading to the ubiquitination and subsequent degradation of the target protein.^{[4][10]} The PEG linker component can enhance the solubility and cell permeability of the PROTAC molecule.^[11]





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